

3-Fluoroisatoic anhydride molecular weight and formula

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Compound of Interest

Compound Name: 3-Fluoroisatoic anhydride

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An In-depth Technical Guide to 3-Fluoroisatoic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Fluoroisatoic anhydride**, a key reagent in synthetic and medicinal chemistry. It details its chemical and physical properties, synthesis protocols, and diverse applications, with a focus on its role in drug discovery and development.

Core Compound Data

3-Fluoroisatoic anhydride, with the IUPAC name 8-fluoro-1H-3,1-benzoxazine-2,4-dione, is a fluorinated heterocyclic compound.^[1] Its fluorine substitution significantly influences its chemical reactivity and biological activity compared to other isatoic anhydrides.^[1]

Table 1: Chemical and Physical Properties of **3-Fluoroisatoic Anhydride**

Property	Value
Molecular Formula	C ₈ H ₄ FNO ₃ [1][2]
Molecular Weight	181.12 g/mol [1][3]
CAS Number	174463-53-7[1][2]
Appearance	Light brown solid[2]
Purity	≥ 95% (HPLC)[2]
Storage Conditions	0-8°C[2]

Table 2: Compound Identification Codes

Identifier	Code
InChI	InChI=1S/C8H4FNO3/c9-5-3-1-2-4-6(5)10-8(12)13-7(4)11/h1-3H,(H,10,12)[1]
InChI Key	IERJBARKMJORGI-UHFFFAOYSA-N[1]
SMILES	C1=CC2=C(C(=C1)F)NC(=O)OC2=O[1]
PubChem ID	10535393[2]
MDL Number	MFCD06796569[2]

Synthesis and Experimental Protocols

The synthesis of **3-Fluoroisatoic anhydride** can be achieved through several routes, primarily involving the cyclization of fluorinated anthranilic acid derivatives or the oxidation of fluorinated indole precursors.[1][4]

Protocol 1: Synthesis from 7-Fluoroindole

This method involves the oxidation and rearrangement of a fluoroindole precursor.[1]

Materials:

- 7-Fluoroindole
- Acetonitrile
- Water
- Ethyl acetate
- Aqueous hydrogen peroxide solution (30-50%)[\[1\]](#)

Procedure:

- Dissolve 7-Fluoroindole in a solvent mixture of acetonitrile and water.[\[1\]](#)
- Stir the mixture at an elevated temperature, approximately 40°C, for about one hour.[\[1\]](#)
- Slowly add the aqueous hydrogen peroxide solution to the reaction mixture.[\[1\]](#)
- Maintain the reaction temperature between 25-65°C.[\[1\]](#)
- After the reaction is complete, extract the product using ethyl acetate.[\[1\]](#)
- Isolate the crystalline product by filtration or centrifugation.[\[1\]](#)
- Purify the crude product through crystallization or chromatography to obtain **3-Fluoroisatoic anhydride**.[\[1\]](#)

Protocol 2: Synthesis from 3-Fluoroanthranilic Acid using Phosgene

This is a classical method for preparing isatoic anhydrides from their corresponding anthranilic acids.

Materials:

- 3-Fluoroanthranilic acid
- Phosgene

- Dioxane or a similar inert solvent

Procedure:

- Dissolve 3-Fluoroanthranilic acid in a suitable inert solvent like dioxane in a reaction vessel equipped with a gas inlet tube and a stirrer.
- Bubble phosgene gas through the solution while stirring vigorously. The reaction is typically carried out at room temperature.
- The product, **3-Fluoroisatoic anhydride**, will precipitate out of the solution as it forms.
- Continue the addition of phosgene until the reaction is complete, which can be monitored by the cessation of precipitate formation.
- Filter the reaction mixture to collect the solid product.
- Wash the collected solid with a cold solvent to remove any unreacted starting material and byproducts.
- Dry the purified **3-Fluoroisatoic anhydride** under vacuum.

Chemical Reactivity and Applications

3-Fluoroisatoic anhydride is a versatile intermediate in organic synthesis due to its reactive anhydride functionality.^[1]

Key Chemical Reactions:

- **Acylation:** It readily reacts with nucleophiles such as alcohols and amines to form the corresponding esters and amides.^[1]
- **Electrophilic Aromatic Substitution:** The fluorine atom can activate the aromatic ring, making it more susceptible to electrophilic substitution reactions.^[1]
- **Hydrolysis:** In the presence of water, it hydrolyzes to form 3-fluoroisatoic acid.^[1]

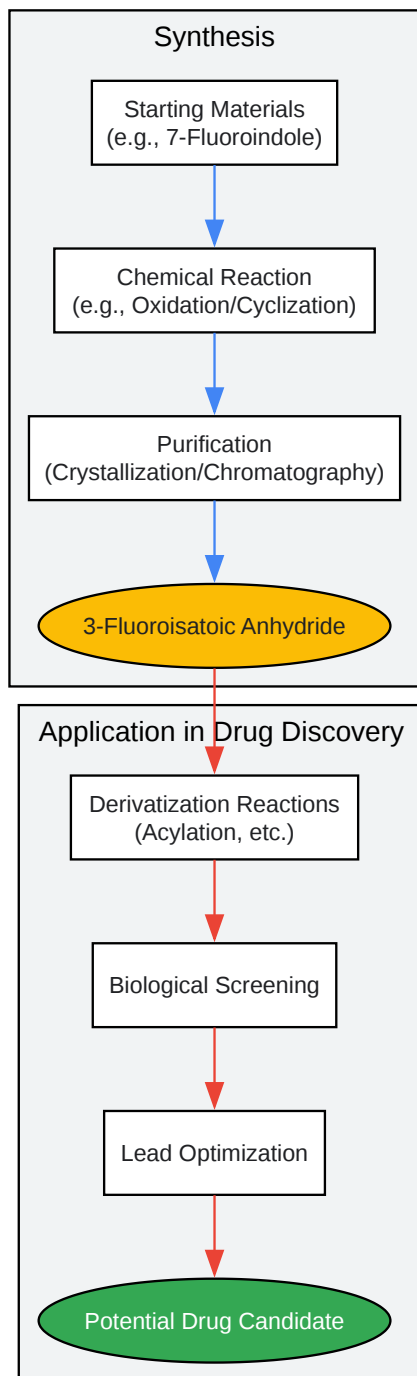
Applications:

- **Pharmaceutical Development:** It serves as a crucial building block for the synthesis of bioactive compounds and innovative pharmaceuticals.^{[1][2]} Its derivatives are explored for their potential therapeutic applications.^[1] The fluorine substituent can enhance the biological activity of the final compounds.^[2]
- **Organic Synthesis:** It is a versatile reagent for constructing complex organic molecules and various nitrogen-containing heterocyclic structures.^{[1][4]}
- **Material Science:** Its reactive nature allows for its use in the development of polymers and coatings with enhanced durability.^{[1][2]}
- **Analytical Chemistry:** It can be utilized in methods for the detection and quantification of various substances.^[2]

Logical Workflow: Synthesis to Application

The following diagram illustrates the general workflow from the synthesis of **3-Fluoroisatoic anhydride** to its application in drug discovery.

Workflow: 3-Fluoroisatoic Anhydride Synthesis and Application

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Caption: A diagram illustrating the synthesis of **3-Fluoroisatoic anhydride** and its subsequent application workflow in the process of drug discovery.

Safety Information

3-Fluoroisatoic anhydride is associated with several hazard classifications.

Table 3: GHS Hazard Statements

Statement Code	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, should be used when handling this compound. Work should be conducted in a well-ventilated area.

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